

Application Notes and Protocols for FHD-609 Administration in Mouse Xenograft Models

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Compound of Interest

Compound Name: FHD-609

Cat. No.: B15543193

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Introduction

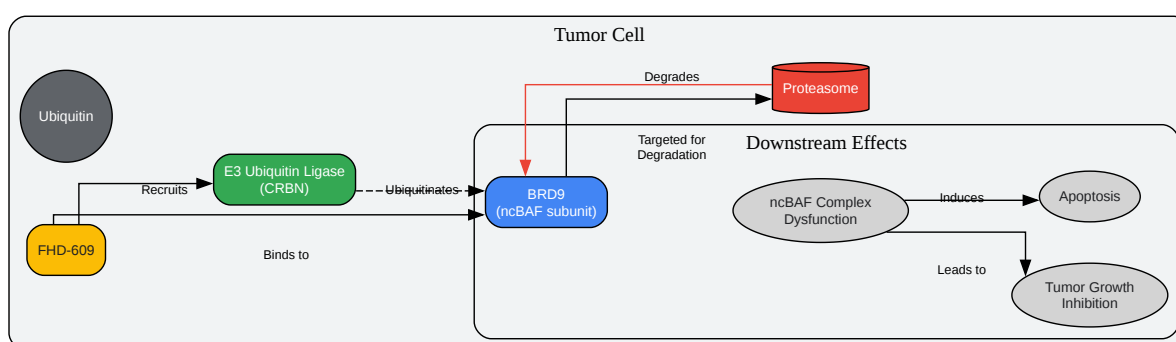
FHD-609 is a potent and selective heterobifunctional degrader of Bromodomain-containing protein 9 (BRD9).^{[1][2]} As a component of the non-canonical BAF (ncBAF) chromatin remodeling complex, BRD9 has emerged as a critical dependency in certain cancers, including synovial sarcoma and acute myeloid leukemia (AML).^{[3][4][5]} **FHD-609** leverages this dependency by inducing the degradation of BRD9, leading to anti-proliferative effects and tumor growth inhibition.^{[1][3]} Preclinical studies in mouse xenograft models have demonstrated the robust anti-tumor activity of **FHD-609**, supporting its clinical development.^{[1][4][6]}

These application notes provide a comprehensive overview of the administration of **FHD-609** in mouse xenograft models based on available preclinical data. The included protocols and data are intended to guide researchers in designing and executing their own in vivo studies.

Mechanism of Action: BRD9 Degradation

FHD-609 is a proteolysis-targeting chimera (PROTAC) that functions by linking BRD9 to an E3 ubiquitin ligase, leading to the ubiquitination and subsequent degradation of BRD9 by the

proteasome.[1][7] In synovial sarcoma, which is characterized by the SS18-SSX fusion oncoprotein, cancer cells become dependent on the ncBAF complex, and therefore BRD9, for survival.[4] By degrading BRD9, **FHD-609** disrupts the function of the ncBAF complex, which in turn downregulates key oncogenic pathways, such as MYC targets, and inhibits cancer cell proliferation.[4]



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Caption: Mechanism of action of **FHD-609** leading to BRD9 degradation and tumor growth inhibition.

Data Presentation: In Vivo Efficacy of FHD-609

The following tables summarize the quantitative data from preclinical studies of **FHD-609** in various mouse xenograft models.

Table 1: Efficacy of Intravenously Administered **FHD-609** in Synovial Sarcoma Xenograft Models

Cell Line	Mouse Strain	Dosage and Schedule	Key Findings	Reference
SYO-1	Not Specified	0.05, 0.25, 1.0, 5.0 mg/kg (single dose)	Dose- and time-dependent BRD9 degradation correlated with anti-tumor efficacy.	[1]
SYO-1	Not Specified	1 mg/kg, i.v., twice a week for 28 days	Maintained BRD9 degradation and achieved anti-tumor activity.	[7]
ASKA	Not Specified	0.1, 0.5, 2.0 mg/kg (intravenous)	Superior tumor growth inhibition compared to ifosfamide and pazopanib. Complete suppression of tumor growth at 2 mg/kg over 30 days.	[1]
SYO-1	BALB/c nude	0.1 or 3 mg/kg (single or biweekly doses)	Dose-dependent tumor growth inhibition. Complete BRD9 degradation required for maximal anti-tumor efficacy.	[4]

Table 2: Efficacy of Long-Acting Injectable (LAI) **FHD-609** in Synovial Sarcoma Xenograft Models

Model	Dosage and Schedule	Key Findings	Reference
CDX and PDX	Single subcutaneous dose	Sustained plasma pharmacokinetics and BRD9 degradation for up to 28 days. Significant tumor growth inhibition.	[8]
SA10162 and SA13412 PDX	Single subcutaneous dose	Comparable efficacy to intravenous administration with 1/9th of the total dosage in the SA13412 model. Better tolerated with less body weight loss compared to twice-weekly IV administration.	[8]

Table 3: Efficacy of **FHD-609** in Acute Myeloid Leukemia (AML) Xenograft Models

Model	Cell Line	Dosage and Schedule	Key Findings	Reference
CDX	OCI-AML-2, EOL-1	Not Specified	Reduced tumor burden compared to vehicle.	[3]
PDX	DFAM68555 (MLLr, FLT3, IRF8 high)	Dosed twice weekly for 14 days	Significantly extended survival of the mice.	[3]

Experimental Protocols

Protocol 1: Establishment of a Subcutaneous Xenograft Model

This protocol describes the general procedure for establishing a subcutaneous tumor xenograft model using cancer cell lines.

Materials:

- Cancer cell line of interest (e.g., SYO-1, ASKA for synovial sarcoma; OCI-AML-2, EOL-1 for AML)
- Immunodeficient mice (e.g., BALB/c nude, NOD/SCID)
- Sterile phosphate-buffered saline (PBS)
- Matrigel (optional, can enhance tumor take rate)
- Syringes and needles (27-30 gauge)
- Calipers for tumor measurement
- Animal housing and husbandry equipment

Procedure:

- Cell Culture: Culture cancer cells under appropriate conditions to achieve the desired number for implantation.
- Cell Preparation: Harvest cells and resuspend them in sterile PBS or a mixture of PBS and Matrigel at the desired concentration (typically $1-10 \times 10^6$ cells per injection).
- Implantation: Subcutaneously inject the cell suspension into the flank of the immunodeficient mice.
- Tumor Growth Monitoring: Monitor the mice regularly for tumor formation. Once tumors are palpable, measure their dimensions using calipers 2-3 times per week. Tumor volume can be

calculated using the formula: $(\text{Length} \times \text{Width}^2) / 2$.

- Randomization: Once tumors reach a predetermined size (e.g., 100-200 mm³), randomize the mice into treatment and control groups.

Protocol 2: FHD-609 Formulation and Administration

This protocol outlines the preparation and administration of **FHD-609** for in vivo studies.

Materials:

- **FHD-609** compound
- Vehicle solution (e.g., DMSO, PEG300, Tween80, ddH₂O, or corn oil). A specific formulation example is 5% DMSO, 40% PEG300, 5% Tween80, and 50% ddH₂O.[\[9\]](#)
- Sterile syringes and needles appropriate for the route of administration.

Procedure for Intravenous (IV) Administration:

- Formulation: Prepare a stock solution of **FHD-609** in DMSO. For the final working solution, dilute the stock solution in the appropriate vehicle. For example, to prepare a 1 mL working solution, add 50 µL of a 100 mg/mL DMSO stock to 400 µL of PEG300, mix, then add 50 µL of Tween80, mix, and finally add 500 µL of ddH₂O.[\[9\]](#) The mixed solution should be used immediately.
- Dosing: Administer the prepared **FHD-609** solution to the mice via intravenous injection (e.g., through the tail vein) at the desired dosage and schedule as determined by the study design.

Procedure for Subcutaneous (SC) Long-Acting Injectable (LAI) Administration:

- Formulation: The LAI formulation is an aqueous micro-suspension containing **FHD-609**, a polymer, and a surfactant.[\[8\]](#) Specific details of this formulation are proprietary.
- Dosing: Administer the LAI formulation subcutaneously. This formulation allows for less frequent dosing, such as once every 4 weeks.[\[8\]](#)

Protocol 3: Efficacy Evaluation and Endpoint Analysis

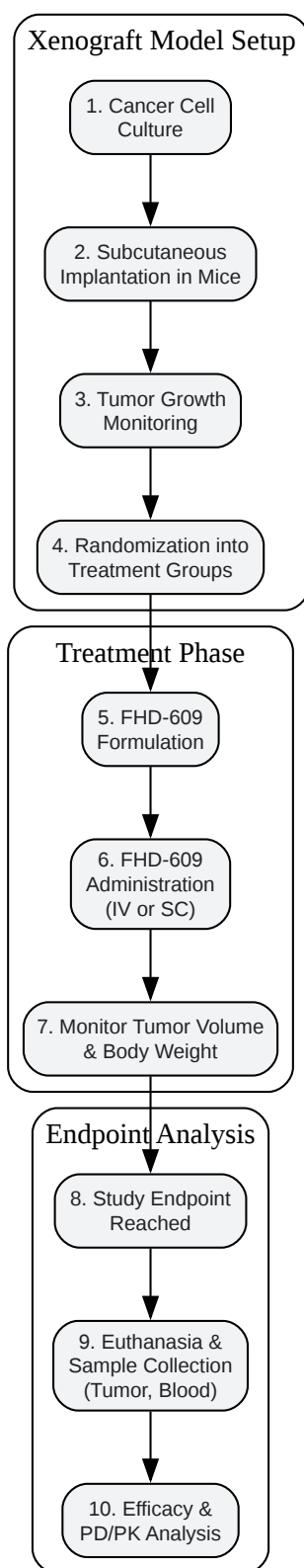
This protocol describes the methods for evaluating the anti-tumor efficacy of **FHD-609** and collecting samples for endpoint analysis.

Materials:

- Calipers
- Equipment for euthanasia
- Surgical tools for tumor excision
- Materials for tissue fixation (e.g., formalin) or snap-freezing (liquid nitrogen)
- Equipment for blood collection

Procedure:

- Tumor Growth and Body Weight Monitoring: Throughout the treatment period, monitor tumor volume and mouse body weight 2-3 times per week. Body weight is a key indicator of treatment toxicity.
- Endpoint Criteria: Define study endpoints, which may include a maximum tumor volume, a specific time point, or signs of excessive toxicity (e.g., >20% body weight loss).
- Sample Collection: At the study endpoint, euthanize the mice and collect tumors and other relevant tissues.
 - Tumor Analysis: Tumors can be weighed and then either fixed in formalin for immunohistochemistry (IHC) or snap-frozen in liquid nitrogen for western blotting, RNA sequencing, or other molecular analyses.
 - Pharmacodynamic (PD) Analysis: To assess target engagement, tumor or blood samples can be collected at various time points after dosing to measure BRD9 protein levels.^[4]
 - Pharmacokinetic (PK) Analysis: Plasma samples can be collected to determine the concentration of **FHD-609** over time.



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